

A Guide to the Safe Disposal of 2-Hydroxytetrahydropyran

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Compound of Interest

Compound Name: 2-Hydroxytetrahydropyran

Cat. No.: B1345630

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This document provides comprehensive guidance for researchers, scientists, and drug development professionals on the proper handling and disposal of **2-Hydroxytetrahydropyran** (CAS No. 694-54-2). Adherence to these procedures is critical for ensuring laboratory safety, maintaining regulatory compliance, and protecting the environment. The protocols outlined below are designed to provide a self-validating system of safety, grounded in established chemical handling standards.

Hazard Assessment and Chemical Characterization

Before handling or disposing of any chemical, a thorough understanding of its hazards is paramount. **2-Hydroxytetrahydropyran**, also known as Tetrahydro-2H-pyran-2-ol, is a laboratory chemical classified as hazardous by the OSHA Hazard Communication Standard (29 CFR 1910.1200)[1].

Primary Hazards: The immediate, recognized risks associated with **2-Hydroxytetrahydropyran** are primarily related to its irritant properties.[2] It is crucial to avoid direct contact and inhalation.

- Skin Irritation: Causes skin irritation upon contact[2].
- Eye Irritation: Causes serious eye irritation[2].
- Respiratory Irritation: May cause respiratory tract irritation if inhaled[3].

Potential Ether-Related Hazards: As a cyclic ether, **2-Hydroxytetrahydropyran** belongs to a class of chemicals known for the potential to form explosive peroxides upon exposure to air and light over time.^{[4][5][6]} While specific data for this compound is not prevalent, best safety practices dictate treating it with the caution afforded to peroxide-forming ethers.

Causality of Precaution: The risk of peroxide formation, which can lead to violent explosions, necessitates a strict inventory management protocol.^{[5][6]} Therefore, it is essential to date all containers upon receipt and upon opening to track their age and potential for peroxide accumulation.^{[6][7][8]}

Table 1: GHS Hazard Summary for 2-Hydroxytetrahydropyran

Hazard Class	GHS Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation ^[2]
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation ^[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory)	Warning	H335: May cause respiratory irritation ^[2]

Engineering Controls and Personal Protective Equipment (PPE)

To mitigate the risks identified above, a combination of engineering controls and appropriate PPE is required. Facilities storing or using this material should be equipped with an eyewash station and a safety shower.^{[1][3]}

Table 2: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US)[9][10].	Prevents contact with eyes, which causes serious irritation.
Skin Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber) and a laboratory coat.[10]	Prevents skin contact, which causes irritation. Contaminated clothing must be removed immediately and washed before reuse.
Respiratory Protection	Handle only in a well-ventilated area or within a chemical fume hood[9][3]. Use a full-face respirator if irritation occurs or exposure limits are exceeded[10].	Prevents inhalation of vapors, which can cause respiratory tract irritation[9][3].

Spill Management Protocol

Accidental spills must be managed immediately and safely. The primary objective is to contain and collect the material without exposing personnel or the environment.

Experimental Protocol: Small Spill Cleanup

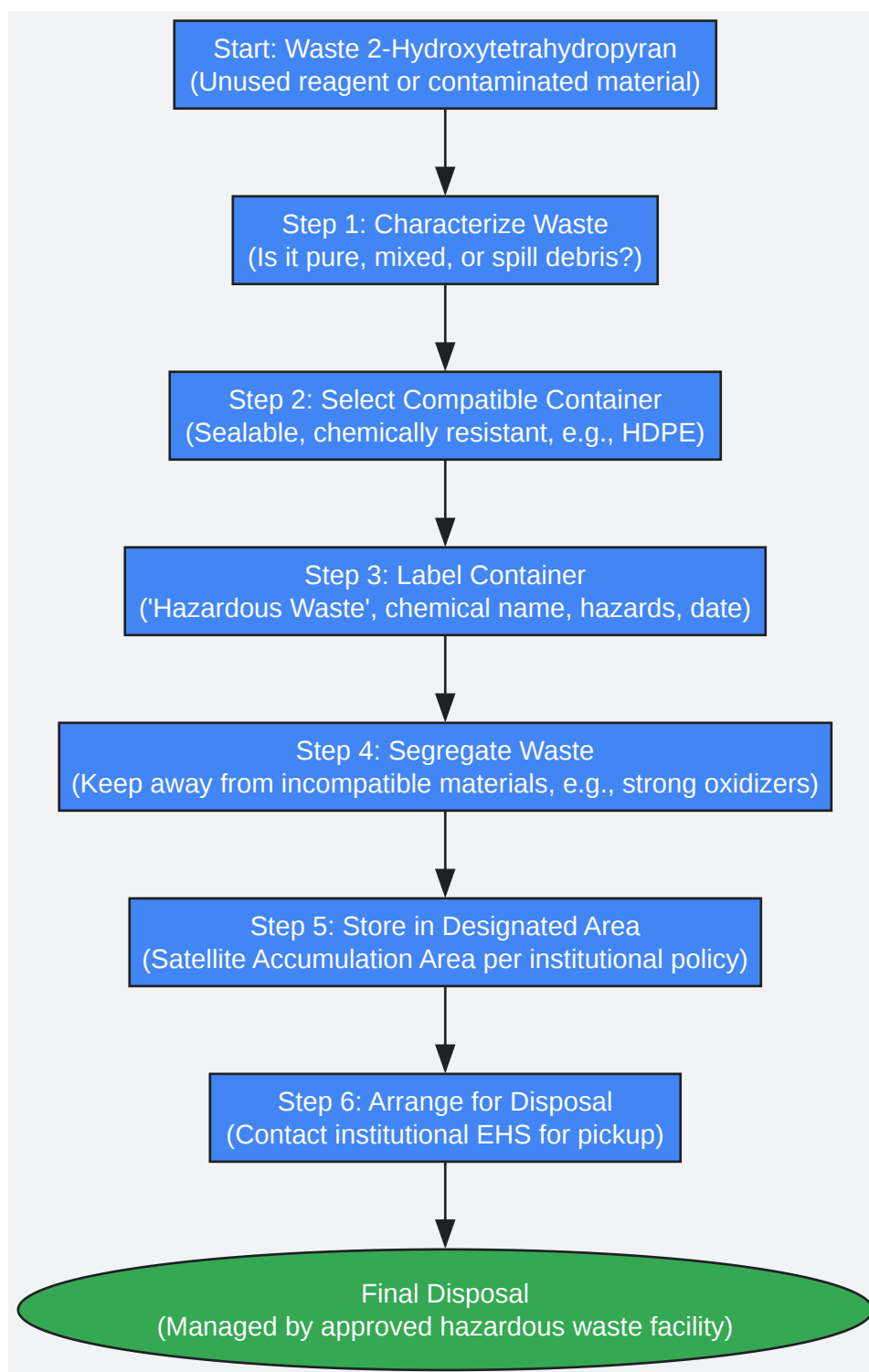
- **Assess and Isolate:** Ensure the spill is small and manageable. Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation.[6]
- **Don PPE:** Wear the complete set of PPE as detailed in Table 2.
- **Containment:** Prevent the spill from spreading and ensure it does not enter drains, waterways, or soil.[9][3]
- **Absorption:** Cover and absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[9][3][11]

- Collection: Carefully sweep or scoop the absorbed material into a suitable, sealable container specifically designated for hazardous waste disposal.[\[12\]](#)
- Labeling: Clearly label the container with "Hazardous Waste," the chemical name "**2-Hydroxytetrahydropyran**," and the date.
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of the sealed container and any contaminated cleaning materials through your institution's Environmental Health and Safety (EHS) office.[\[9\]](#)

Waste Disposal Workflow and Protocol

The disposal of **2-Hydroxytetrahydropyran** is governed by federal, state, and local regulations.[\[9\]](#)[\[3\]](#) It must not be disposed of down the drain.[\[3\]](#) The guiding principle is that all chemical waste must be managed by an approved waste disposal plant.[\[11\]](#)

Diagram: Decision Workflow for 2-Hydroxytetrahydropyran Disposal



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Caption: Decision Workflow for **2-Hydroxytetrahydropyran** Disposal.

Experimental Protocol: Waste Collection and Disposal

- **Waste Characterization:** Identify the waste stream. Is it unused **2-Hydroxytetrahydropyran**, a reaction mixture containing it, or spill cleanup debris? This information is required for the hazardous waste label.
- **Container Selection:** Select a waste container that is compatible with the chemical and sealable.^{[4][13]} The container must be kept closed except when actively adding waste.^{[4][13]}
- **Proper Labeling:** Affix a hazardous waste label to the container before adding any waste.^[8] The label must include the full chemical name(s) of the contents, the approximate percentages, and the associated hazards (e.g., "Irritant," "Flammable").^{[4][14]}
- **Waste Segregation:** Store the **2-Hydroxytetrahydropyran** waste separately from incompatible materials, particularly strong oxidizing agents.^{[1][14]} It is best practice to segregate non-halogenated and halogenated solvent wastes.^{[8][14]}
- **Accumulation:** Store the sealed and labeled waste container in a designated Satellite Accumulation Area within the laboratory.^[15] This area must be near the point of generation and may require secondary containment.^[8]
- **Disposal Request:** Once the container is full or waste is no longer being generated, contact your institution's EHS department to arrange for pickup and proper disposal.^[15] Do not accumulate large quantities of waste.^[15]
- **Empty Container Disposal:** An empty container that held **2-Hydroxytetrahydropyran** should be managed as hazardous waste along with its contents. Alternatively, if institutional policy permits, the container may be triple-rinsed with an appropriate solvent (e.g., water or ethanol), with the rinsate collected as hazardous waste.^{[8][16]} Only then, after defacing the label, can it be disposed of as regular trash.^{[8][16]}

Regulatory Context

The U.S. Environmental Protection Agency (EPA) regulates hazardous waste from its point of generation to its final disposal, a concept known as "cradle to grave" management under the Resource Conservation and Recovery Act (RCRA).^[13] As the generator of the waste, you are legally responsible for ensuring it is characterized and disposed of correctly.^{[9][3]} Always consult your institution's EHS guidelines, as they are tailored to comply with federal, state, and local regulations.^{[9][3][13]}

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References

- 1. fishersci.com [fishersci.com]
- 2. 2-Hydroxytetrahydropyran | C₅H₁₀O₂ | CID 136505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 5. Hazardous Waste Disposal [cool.culturalheritage.org]
- 6. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 7. docs.csg.ed.ac.uk [docs.csg.ed.ac.uk]
- 8. Lab Safety Manual: Chemical Management | Hampshire College [hampshire.edu]
- 9. aksci.com [aksci.com]
- 10. echemi.com [echemi.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. pfw.edu [pfw.edu]
- 14. rtong.people.ust.hk [rtong.people.ust.hk]
- 15. ehrls.upenn.edu [ehrls.upenn.edu]
- 16. vumc.org [vumc.org]
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